

Application Notes and Protocols for Pentachloroethane in a Polymer Chemistry Context

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Pentachloroethane**

Cat. No.: **B166500**

[Get Quote](#)

Note to the Researcher: Extensive literature review indicates that **pentachloroethane** has limited to no direct application in modern polymer chemistry. Its primary historical use has been as a solvent for oils, greases, and certain resins, and as a chemical intermediate.[1][2][3] Due to its significant toxicity and environmental hazards, its use in laboratory and industrial settings is highly restricted and often replaced by safer alternatives.[2][4][5]

These application notes, therefore, focus on providing a comprehensive understanding of its properties, hazards, and the stringent safety protocols required for its handling, which is essential knowledge for any researcher considering its use or encountering it as a legacy solvent.

Physical and Chemical Properties

Pentachloroethane is a colorless, non-flammable liquid with a chloroform-like odor.[1][2][6] Its properties as a dense, non-polar solvent are summarized below.

Property	Value	Reference
Molecular Formula	C_2HCl_5	[1] [2]
Molecular Weight	202.3 g/mol	[1] [6]
Boiling Point	162 °C (324 °F)	[2] [6]
Melting Point	-29 °C (-20 °F)	[2] [6]
Density	1.68 g/cm³	[2]
Solubility in Water	0.05% (20 °C)	[2] [6]
Vapor Pressure	3 mmHg (20 °C)	[2] [6]

Health and Safety Information

Pentachloroethane is classified as a hazardous substance with significant health risks. It is toxic by inhalation and ingestion and may cause irritation to the skin and eyes.[\[1\]](#) It is also considered a potential carcinogen.[\[4\]](#)

Hazard Summary:

- Acute Effects: Inhalation can cause dizziness, headache, nausea, and vomiting.[\[5\]](#) Skin contact may lead to dryness and irritation.[\[5\]](#) Eye contact can cause redness and pain.[\[5\]](#)
- Chronic Effects: Prolonged exposure can lead to liver damage.[\[4\]](#) It is treated as a potential carcinogen due to its structural similarity to other carcinogenic chloroethanes.[\[4\]](#)
- Environmental Hazards: **Pentachloroethane** is toxic to aquatic life with long-lasting effects.[\[5\]](#)[\[7\]](#)

Experimental Protocols: Safe Handling and Disposal

Given the hazardous nature of **pentachloroethane**, strict safety protocols must be followed.

Personal Protective Equipment (PPE)

- Ventilation: All work with **pentachloroethane** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4][7][8]
- Eye Protection: Chemical safety goggles and a face shield are mandatory.[5][7]
- Skin Protection: Wear solvent-resistant gloves and a lab coat.[4][7] All protective clothing should be clean and put on before work.[4]
- Respiratory Protection: If exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[5][7]

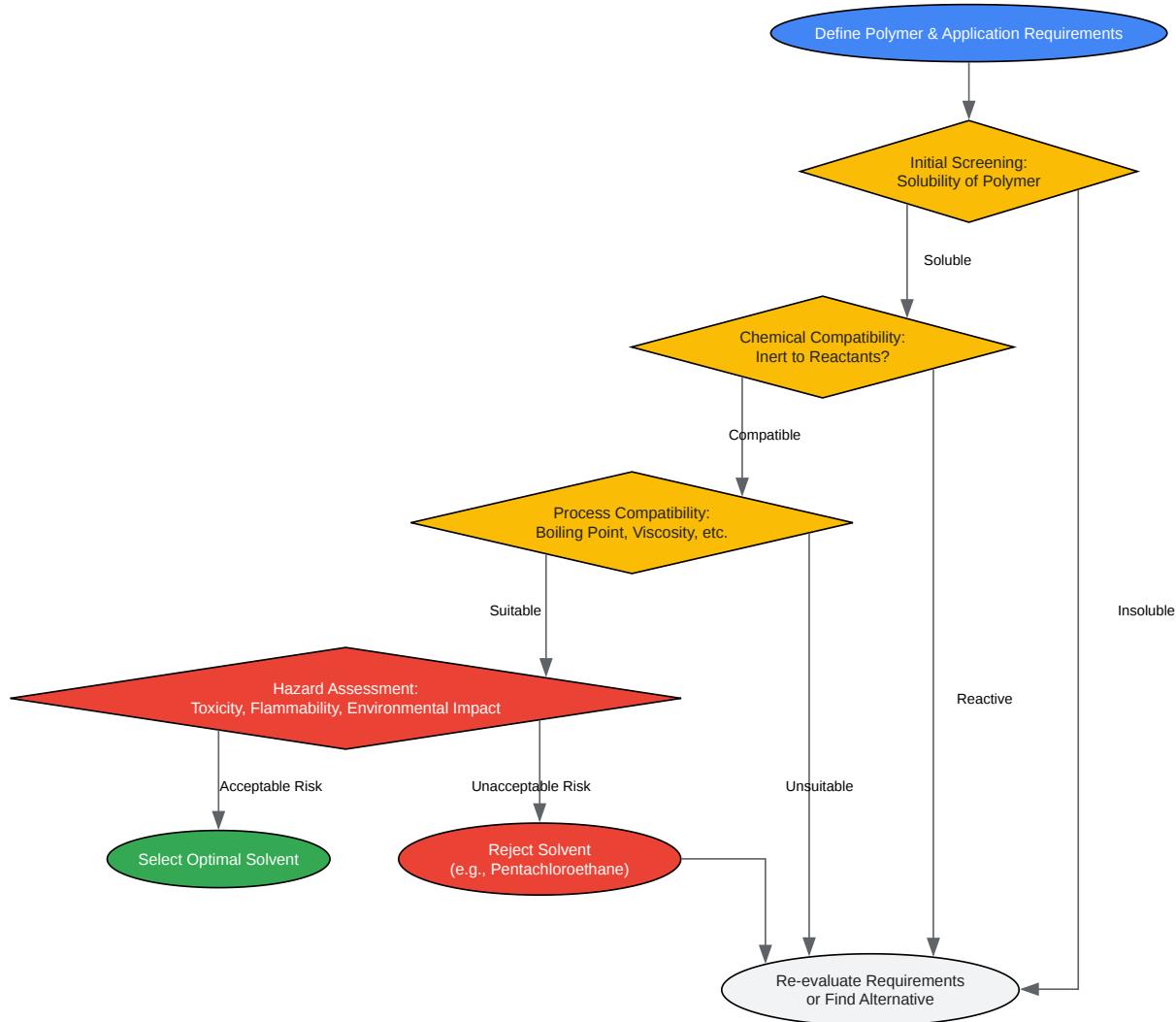
Spill and Waste Disposal Protocol

- Spill Response:
 - Evacuate the area.
 - Wear appropriate PPE, including respiratory protection.
 - Absorb the spill with an inert material (e.g., sand or vermiculite).
 - Collect the absorbed material into a sealable, labeled container for hazardous waste.[5]
 - Do not flush spills into the sewer system.[7]
- Waste Disposal:
 - Dispose of **pentachloroethane** waste in a designated, approved hazardous waste container.[7]
 - All waste disposal must follow local, regional, and national hazardous waste regulations. [7]

Logical Workflow for Solvent Selection in Polymer Chemistry

The following diagram illustrates a logical workflow for selecting a solvent in a polymer chemistry research setting, emphasizing the decision points that would likely preclude the use

of a hazardous substance like **pentachloroethane**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pentachloroethane | CHCl₂CCl₃ | CID 6419 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pentachloroethane - Wikipedia [en.wikipedia.org]
- 3. PENTACHLOROETHANE CAS#: 76-01-7 [m.chemicalbook.com]
- 4. nj.gov [nj.gov]
- 5. ICSC 1394 - PENTACHLOROETHANE [inchem.org]
- 6. CDC - NIOSH Pocket Guide to Chemical Hazards - Pentachloroethane [cdc.gov]
- 7. fishersci.com [fishersci.com]
- 8. thesafetygeek.com [thesafetygeek.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Pentachloroethane in a Polymer Chemistry Context]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166500#application-of-pentachloroethane-in-polymer-chemistry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com